

Executive Summary: The "Zero-Compromise" Safety Protocol

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Compound of Interest

Compound Name: 2-methylallyl benzoate

CAS No.: 829-53-8

Cat. No.: B3057604

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2-Methylallyl benzoate (CAS: 22134-80-1), also known as Methallyl benzoate, is a niche benzoate ester often used in fragrance synthesis and organic intermediate applications.^{[1][2]} Unlike its lighter homolog, Methyl benzoate (CAS 93-58-3), specific safety data for this molecule is frequently conflated in general databases.^{[1][2]}

Critical Distinction: While Methyl benzoate is a Class IIIA combustible liquid (Flash Point ~83°C), **2-Methylallyl benzoate** has a higher molecular weight and lower vapor pressure, classifying it as a Class IIIB Combustible Liquid (Flash Point >93°C/200°F).^{[1][2]}

Disposal Directive:

- DO NOT dispose of via sink/drain (High aquatic toxicity/insolubility).^[2]
- DO NOT mix with strong oxidizers (Risk of allylic oxidation).^[2]
- DO manage as Non-RCRA Regulated Organic Waste destined for high-temperature incineration.

Chemical Profile & Hazard Identification

To ensure safe handling, you must understand the specific physicochemical properties that dictate the disposal pathway.^[1]

Property	Value / Characteristic	Operational Implication
Chemical Name	2-Methylallyl benzoate	Distinct from Methyl Benzoate. [2]
CAS Number	22134-80-1	Use this for waste manifesting. [1][2]
Molecular Formula	C ₁₁ H ₁₂ O ₂	Higher carbon content requires incineration.[2]
Flash Point	> 93°C (> 200°F) (Est.)	Class IIIB Combustible. Not "Flammable" by DOT definition, but burns if heated. [1][2]
Water Solubility	Insoluble (Hydrophobic)	Strictly Prohibited from sewer disposal.[2]
Reactivity	Allylic Ester	Generally stable, but the allylic double bond is susceptible to oxidation.[1][2]

Expert Insight - The Allylic Factor: Unlike saturated esters (e.g., Ethyl benzoate), this molecule contains an allylic double bond.[1][2] While less prone to peroxide formation than ethers, long-term storage in clear glass exposed to light can induce autoxidation.[1][2]

- Protocol: Test older containers for peroxides using standard starch-iodide paper before consolidating into large waste drums.[1][2]

Pre-Disposal Treatment & Segregation

Effective disposal begins at the bench.[1] Improper segregation is the leading cause of waste vendor rejections.[2]

Step 1: Waste Characterization

Determine if the **2-methylallyl benzoate** is "Pure" or "Mixed." [2]

- Pure/Stock: Expired reagents.[2]

- Mixed: Reaction mixtures containing solvents (DCM, Ethyl Acetate, etc.).[\[1\]](#)[\[2\]](#)

Step 2: Segregation Rules

- Segregate FROM: Strong oxidizers (Nitric acid, Peroxides), Strong Bases (Sodium Hydroxide - causes hydrolysis and heat), and Sharps.[\[1\]](#)[\[2\]](#)
- Compatible WITH: Other non-halogenated organic solvents (Acetone, Methanol, Toluene) unless the mixture lowers the flashpoint below 60°C, triggering a D001 hazardous waste code.[\[1\]](#)[\[2\]](#)

Disposal Workflow: The Core Protocol

This self-validating workflow ensures compliance with EPA standards and minimizes safety risks.[\[1\]](#)[\[2\]](#)

Phase A: Collection & Containment

- Container Selection: Use Amber Glass or High-Density Polyethylene (HDPE) containers.[\[2\]](#) Avoid LDPE or non-fluorinated plastics for long-term storage of concentrated esters.[\[1\]](#)[\[2\]](#)
- Headspace: Leave at least 10% headspace to allow for thermal expansion during transport.[\[1\]](#)[\[2\]](#)

Phase B: Labeling Strategy

Standard "Hazardous Waste" labels are recommended even if the material is technically "Non-RCRA Regulated" due to its combustibility.

- Constituents: Write "**2-Methylallyl benzoate**" clearly. Do not use abbreviations like "MAB."
- Hazard Checkbox: Mark "Toxic" (Aquatic) and "Combustible."[\[2\]](#)

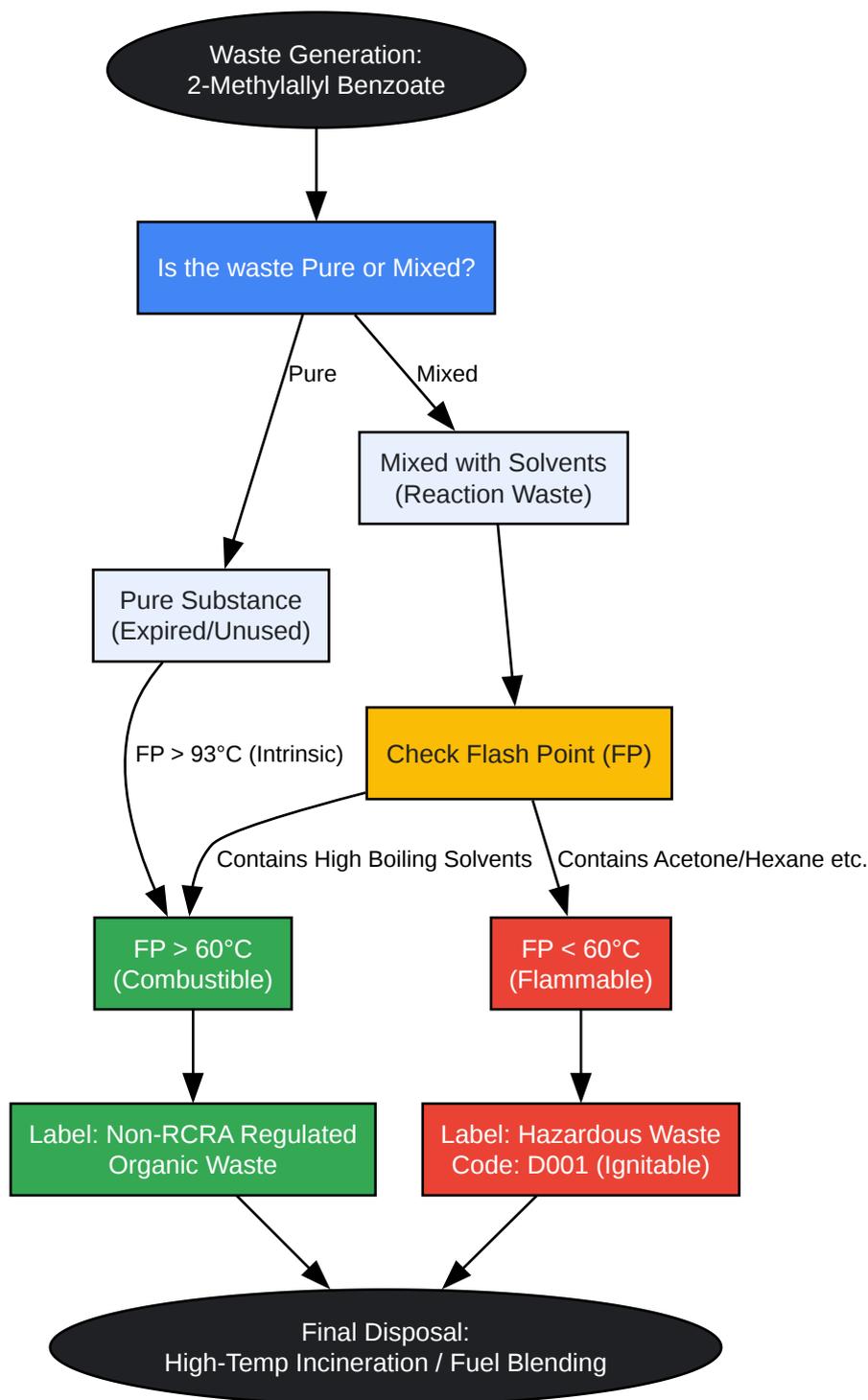
Phase C: Regulatory Classification (RCRA)[\[1\]](#)[\[2\]](#)

- Is it a P-List or U-List Waste? No.
- Is it Characteristic (D-List)?

- If Pure: Likely Non-Hazardous (Flash point > 60°C).
- If Mixed with Solvents: Likely D001 (Ignitable) or F-Listed (Solvent mixtures).[2]
- Best Practice: Manage as Class 55 Non-RCRA Regulated Liquid (if pure) or consolidate with D001 Waste for fuel blending.

Visualizing the Disposal Decision Tree

The following diagram outlines the logical flow for categorizing and disposing of **2-methylallyl benzoate**.



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Caption: Decision logic for classifying and manifesting **2-methylallyl benzoate** waste streams.

Emergency Contingencies

Even with perfect protocols, spills happen.[1][2] Incorporate this into your Chemical Hygiene Plan (CHP).[2]

Scenario	Immediate Action	Clean-Up Protocol
Minor Spill (< 100mL)	Ventilate area.[2] Remove ignition sources.[1][2][3][4][5]	Absorb with vermiculite or clay pads.[1][2] Place in a sealed bag labeled "Spill Debris - Combustible."
Major Spill (> 1L)	Evacuate lab. Call EHS.[1][2]	Do not use water (immiscible; will spread spill).[2] Use sand/earth dikes to prevent drain entry.[1][2]
Skin Contact	Remove contaminated clothing.[2][3][5][6][7][8]	Wash with soap and water for 15 min.[1][2][8] (Lipophilic nature makes water-only rinsing ineffective).[2]

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